

Preparation of LDN-209929 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: LDN-209929

Cat. No.: B15605695

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **LDN-209929**, a potent and selective haspin kinase inhibitor, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol will ensure the accurate and consistent preparation of **LDN-209929** for use in various biological assays. The information presented is intended to support researchers in academic and industrial settings.

Introduction

LDN-209929 is a small molecule inhibitor of haspin kinase, a serine/threonine kinase that plays a crucial role in chromosome alignment during mitosis. Inhibition of haspin kinase leads to mitotic defects and is a potential therapeutic strategy for cancer. Accurate preparation of **LDN-209929** stock solutions is critical for obtaining reliable and reproducible experimental results. This protocol outlines the necessary steps, materials, and calculations for preparing a concentrated stock solution of **LDN-209929** in DMSO, which can then be diluted to working concentrations for in vitro and in vivo studies.

Quantitative Data Summary

A summary of the key quantitative data for **LDN-209929** dihydrochloride is provided in the table below for easy reference.

Parameter	Value	Reference
Molecular Formula	C ₁₇ H ₁₉ Cl ₃ N ₂ OS	[1]
Molecular Weight	405.76 g/mol	[1]
Solubility in DMSO	10 mM or 33.33 mg/mL (~82.14 mM)	[1][2]
Appearance	Yellow to orange solid	[2]
Storage of Solid	4°C, sealed, away from moisture	[2]
Storage of Stock Solution	-20°C for 1 month; -80°C for 6 months	[2]

Experimental Protocol: Preparation of a 10 mM LDN-209929 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **LDN-209929** dihydrochloride in DMSO. This is a commonly used concentration for initial stock solutions.

3.1. Materials

- **LDN-209929** dihydrochloride (powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Optional: Water bath or heat block set to $\leq 60^{\circ}\text{C}$

3.2. Procedure

- Equilibrate Reagents: Allow the vial of **LDN-209929** dihydrochloride powder and the bottle of DMSO to come to room temperature before opening to prevent condensation of moisture.
- Weigh **LDN-209929**: Tare a clean, empty microcentrifuge tube on the analytical balance. Carefully weigh out the desired amount of **LDN-209929** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 4.058 mg of **LDN-209929** dihydrochloride.
 - Calculation:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 405.76 \text{ g/mol} \times 1000 \text{ mg/g} = 4.058 \text{ mg}$
- Add DMSO: Using a calibrated micropipette, add the calculated volume of DMSO to the microcentrifuge tube containing the **LDN-209929** powder. To prepare 1 mL of a 10 mM stock solution, add 1 mL of DMSO.
- Dissolve the Compound: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound.
- Gentle Warming (if necessary): If the compound does not fully dissolve, brief warming can be applied. Place the tube in a water bath or on a heat block at a temperature no higher than 60°C and vortex intermittently until the solution is clear.^[2] It is crucial to use newly opened, anhydrous DMSO as hygroscopic DMSO can significantly impact solubility.^[2]
- Aliquot and Store: Once the **LDN-209929** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.

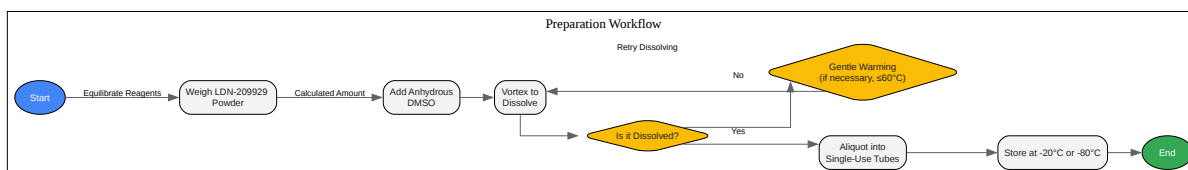
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2]

3.3. Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemical compounds and solvents.
- Perform all weighing and solution preparation steps in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **LDN-209929** and DMSO for detailed safety information.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **LDN-209929** stock solution.



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Caption: Workflow for preparing **LDN-209929** stock solution in DMSO.

Conclusion

This application note provides a standardized and detailed protocol for the preparation of **LDN-209929** stock solutions in DMSO. By following these guidelines, researchers can ensure the quality and consistency of their experimental reagents, leading to more reliable and reproducible scientific outcomes. Proper storage and handling are paramount to maintaining the stability and activity of the compound.

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References

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